

An In-Depth Technical Guide to the Synthesis and Purification of UAMC-3203

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Compound of Interest

Compound Name: UAMC-3203

Cat. No.: B15586071

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification methods for **UAMC-3203**, a potent ferroptosis inhibitor. The information presented is collated from key scientific literature and patent filings, offering a detailed resource for researchers engaged in the study and development of this compound.

Core Synthesis and Purification Overview

UAMC-3203, with the chemical name 4-(cyclohexylamino)-3-((phenylmethyl)amino)-N-(2-(1-piperazinyl)ethyl)benzenesulfonamide, is a derivative of Ferrostatin-1 (Fer-1) with improved stability and solubility. The synthesis, as detailed in the primary literature by Devisscher L., et al., involves a multi-step process. While specific, step-by-step public protocols with quantitative yields for every reaction are limited due to their proprietary nature, the general synthetic pathway can be outlined.

The synthesis of analogous compounds, as described in patent literature, follows a general procedure involving the reaction of a substituted aminobenzenesulfonamide core with appropriate reagents to introduce the cyclohexylamino, benzylamino, and piperazinyethyl groups. Purification is typically achieved through standard chromatographic techniques.

Experimental Protocols

While the exact, detailed experimental protocols for the synthesis of **UAMC-3203** are not fully disclosed in publicly available literature, a general methodology can be inferred from related syntheses of similar sulfonamide derivatives. The following represents a plausible, generalized protocol based on available information.

General Synthesis Scheme:

The synthesis likely proceeds through the formation of a key intermediate, a substituted 3-amino-4-(cyclohexylamino)benzenesulfonamide, which is then further functionalized.

Step 1: Synthesis of the Sulfonamide Intermediate

A suitable starting material, such as a commercially available aminobenzenesulfonyl chloride, would be reacted with N-Boc-piperazine to form the sulfonamide. The Boc protecting group is then removed under acidic conditions.

Step 2: Introduction of the Cyclohexylamino and Benzylamino Groups

The resulting piperazinyl-sulfonamide intermediate would then undergo sequential amination reactions. This would likely involve a nucleophilic aromatic substitution or a metal-catalyzed cross-coupling reaction to introduce the cyclohexylamino and benzylamino moieties at the 3 and 4 positions of the benzene ring. The order of these additions may vary.

Purification:

Purification of the final **UAMC-3203** compound is expected to be performed using normal phase flash chromatography.

Quantitative Data

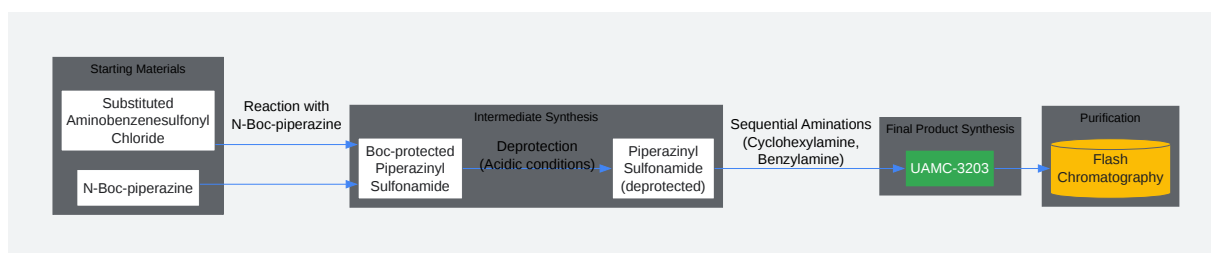
Specific quantitative data for the synthesis of **UAMC-3203** is not extensively reported in the public domain. However, some key physicochemical and pharmacological properties have been published.

Parameter	Value	Reference
IC ₅₀ (Ferroptosis Inhibition)	10 nM (IMR-32 Neuroblastoma Cells)	[1]
Solubility (pH 5.0)	36.7 ± 5.7 µM	[1]
Solubility (pH 6.0)	127.9 ± 16.1 µM	[1]
Solubility (pH 7.4, PBS)	127.3 ± 17.3 µM	[1]
Half-life (Human Microsomes)	20.5 h	[2]
Half-life (Rat Microsomes)	16.5 h	[2]
Half-life (Mouse Microsomes)	3.46 h	[2]

Visualizing the Synthesis and Mechanism of Action

To aid in the understanding of **UAMC-3203**'s synthesis and its role in cellular pathways, the following diagrams have been generated.

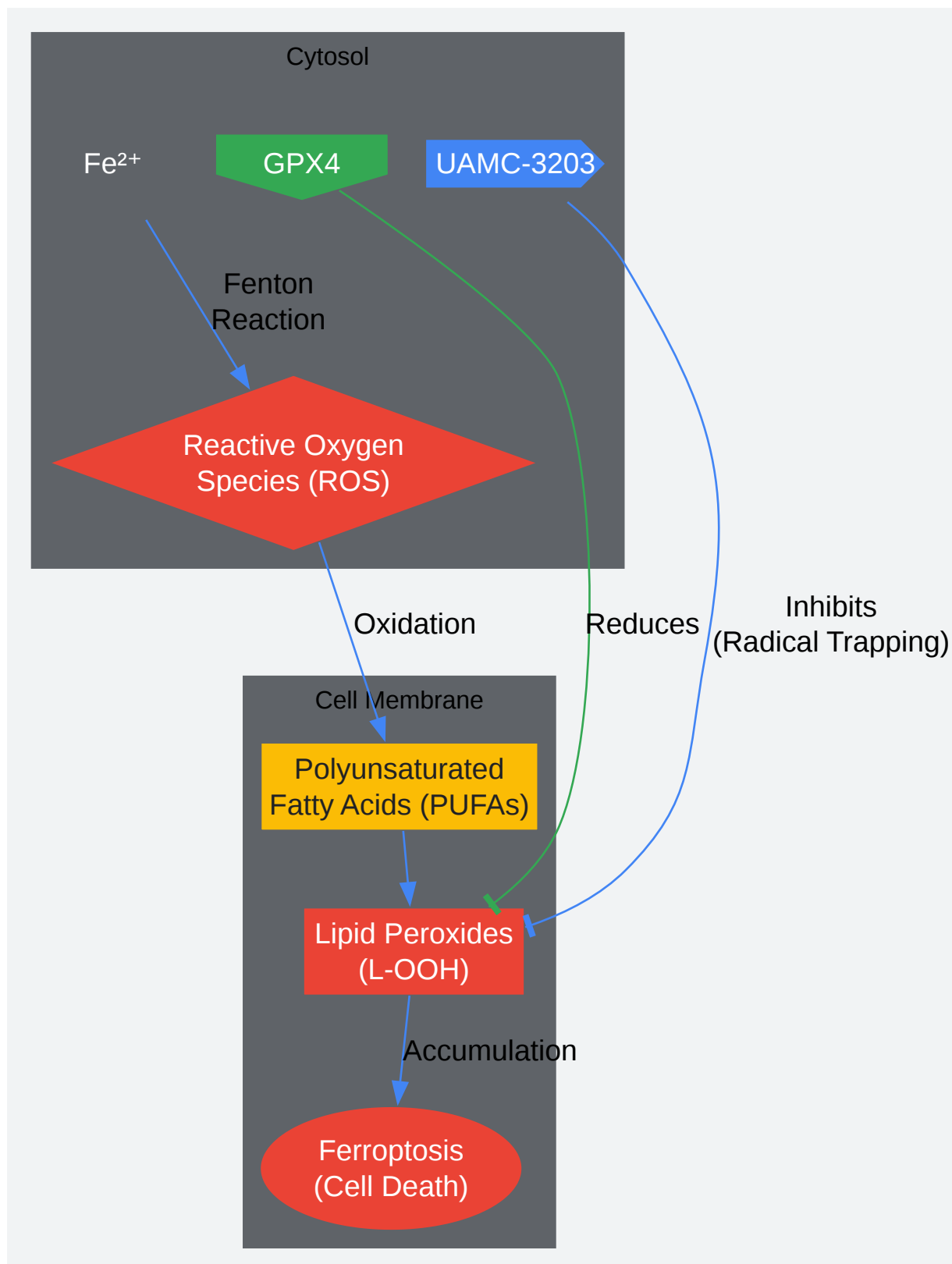
UAMC-3203 Synthesis Workflow



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Caption: Generalized synthetic workflow for **UAMC-3203**.

Ferroptosis Inhibition Pathway by UAMC-3203



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Caption: **UAMC-3203** inhibits ferroptosis by trapping lipid peroxy radicals.

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References

- [1. A Novel Ferroptosis Inhibitor UAMC-3203, a Potential Treatment for Corneal Epithelial Wound - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
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